

A Comparative Analysis of the Side-Effect Profiles of Codeine Sulphate and Hydrocodone

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Compound of Interest

Compound Name: Codeine sulphate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the side-effect profiles of two commonly prescribed opioid analgesics, **codeine sulphate** and hydrocodone. The information presented is based on available clinical trial data and pharmacological research to assist researchers, scientists, and drug development professionals in understanding the nuanced differences between these two compounds.

Data Presentation: Comparative Side-Effect Profiles

The following table summarizes the incidence of adverse effects reported in comparative clinical trials of codeine and hydrocodone.

Side Effect	Codeine Sulphate	Hydrocodone	Study
Central Nervous System			
Sedation/Lightheadedness	64%	24%	Turturro et al. (1991) [1]
Dizziness	24%	19%	Rodriguez et al. (2007) [2]
Gastrointestinal			
Nausea/Vomiting	Not specified, but reported to be higher than hydrocodone group (p=0.23)	Lower incidence of nausea and vomiting reported	Turturro et al. (1991) [1]
Vomiting	24%	16%	Rodriguez et al. (2007) [2]
Constipation	36%	29%	Rodriguez et al. (2007) [2]
Dry Mouth	15%	18%	Rodriguez et al. (2007) [2]
Other			
Inadequate Analgesia	24%	0%	Turturro et al. (1991) [1]

Experimental Protocols

Detailed experimental protocols for the key clinical trials cited are summarized below based on publicly available information. Access to the full-text articles for a more granular breakdown of methodologies was not available.

Turturro et al. (1991): Hydrocodone versus Codeine in Acute Musculoskeletal Pain

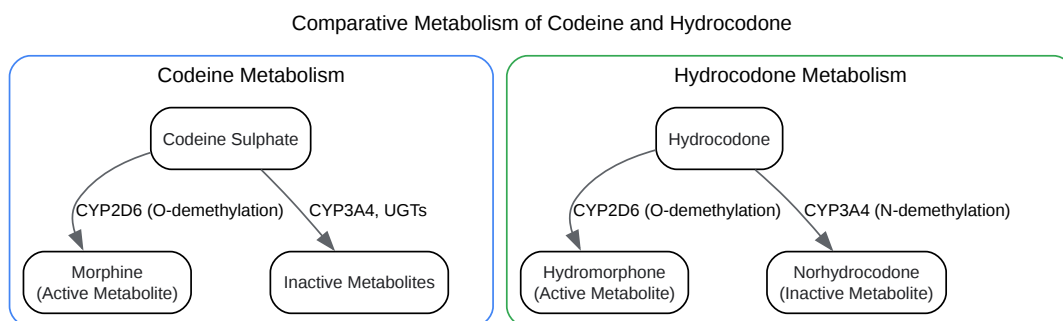
- Study Design: This was a randomized, double-blind, prospective clinical trial.[\[1\]](#)
- Participants: The study enrolled 62 adult emergency department patients between 18 and 70 years of age who presented with acute musculoskeletal pain. Patients with contraindications to opioid therapy or who were using other analgesics were excluded.[\[1\]](#)
- Intervention: Patients were randomly assigned to receive either 5 mg of hydrocodone with 500 mg of acetaminophen or 30 mg of codeine with 500 mg of acetaminophen. The medication was to be taken upon discharge from the emergency department and every four hours thereafter as needed for pain.[\[1\]](#)
- Outcome Measures: Pain intensity was the primary outcome, evaluated using a visual analog scale at zero, one, two, four, eight, 24, and 48 hours. The secondary outcomes included the incidence of specific side effects and the number of patients reporting inadequate analgesia.[\[1\]](#)

Rodriguez et al. (2007): Codeine/acetaminophen and hydrocodone/acetaminophen combination tablets for the management of chronic cancer pain in adults

- Study Design: This was a 23-day, prospective, double-blind, randomized, parallel-group study.[\[2\]](#)
- Participants: The study included outpatients older than 18 years with a diagnosis of chronic (duration of at least 3 months) moderate to severe cancer-related pain.[\[2\]](#)
- Intervention: Patients were randomly assigned to receive one tablet of either codeine/acetaminophen (30/500 mg) or hydrocodone/acetaminophen (5/500 mg) orally every four hours. The dosage could be doubled after one or two weeks if pain intensity remained high.[\[2\]](#)
- Outcome Measures: The primary endpoint was the proportion of patients achieving pain relief, which was defined as a score greater than 1 on a 5-point verbal rating scale. The tolerability and incidence of adverse events were also assessed.[\[2\]](#)

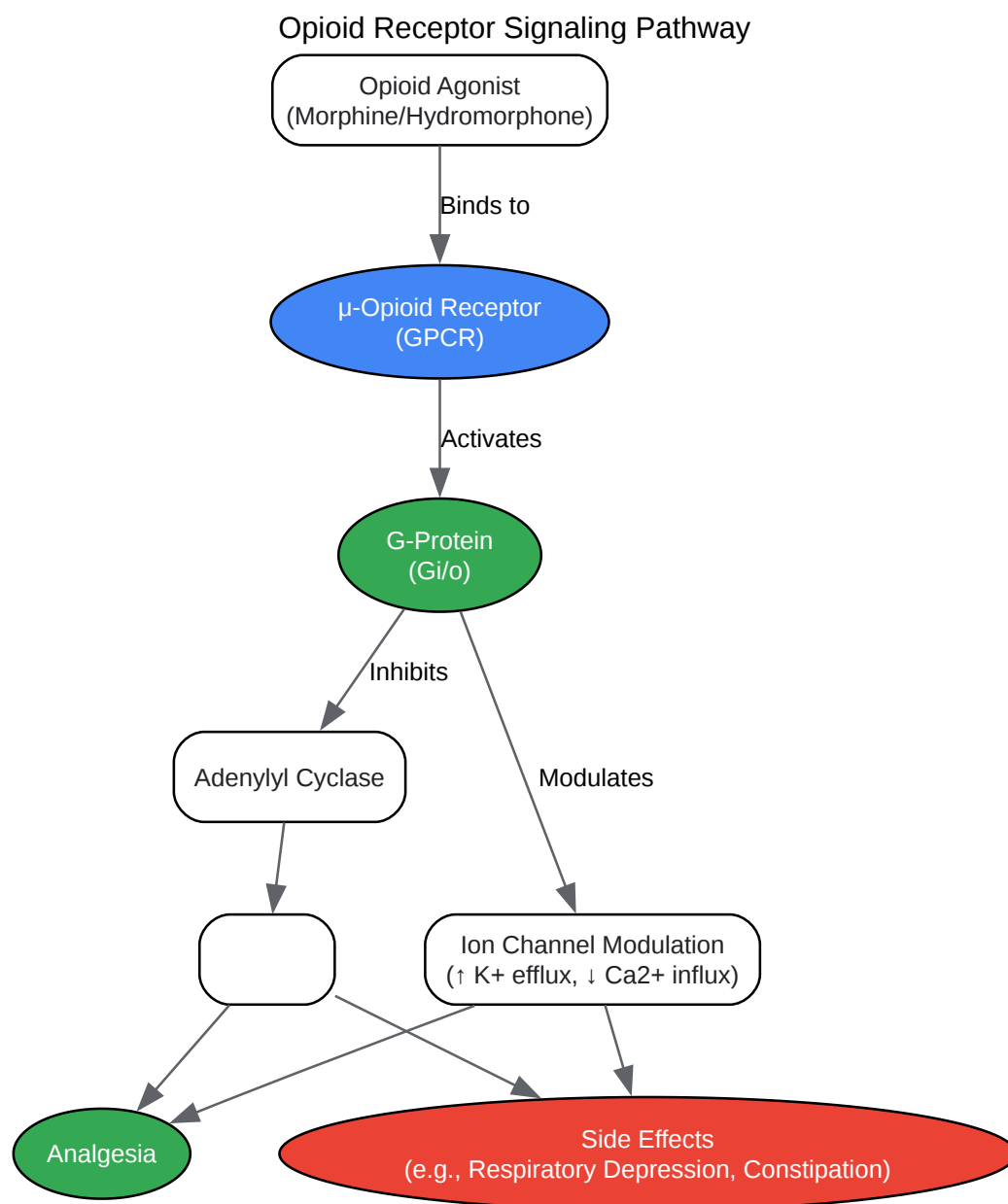
Mandatory Visualization

The following diagrams illustrate the metabolic pathways of codeine and hydrocodone and the general opioid receptor signaling pathway.



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Comparative metabolic pathways of codeine and hydrocodone.



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Simplified G-protein coupled opioid receptor signaling pathway.

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References

- 1. Hydrocodone versus codeine in acute musculoskeletal pain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Codeine/acetaminophen and hydrocodone/acetaminophen combination tablets for the management of chronic cancer pain in adults: a 23-day, prospective, double-blind, randomized, parallel-group study - PubMed [pubmed.ncbi.nlm.nih.gov]
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